

# Validating CENPB Knockdown: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: *CENPB Human Pre-designed  
siRNA Set A*

Cat. No.: *B15581411*

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For researchers in cell biology and drug development, accurate validation of gene knockdown is a critical step in ensuring the reliability of experimental results. This guide provides a comparative overview of Centromere Protein B (CENPB) knockdown validation in various human cell lines, supported by experimental data and detailed protocols.

## Comparative Efficiency of CENPB Knockdown

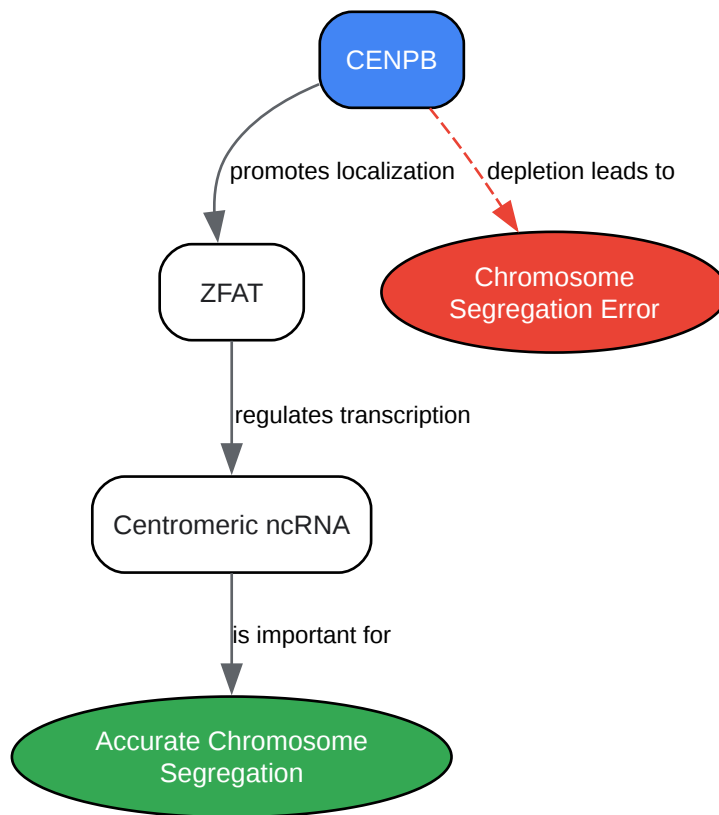
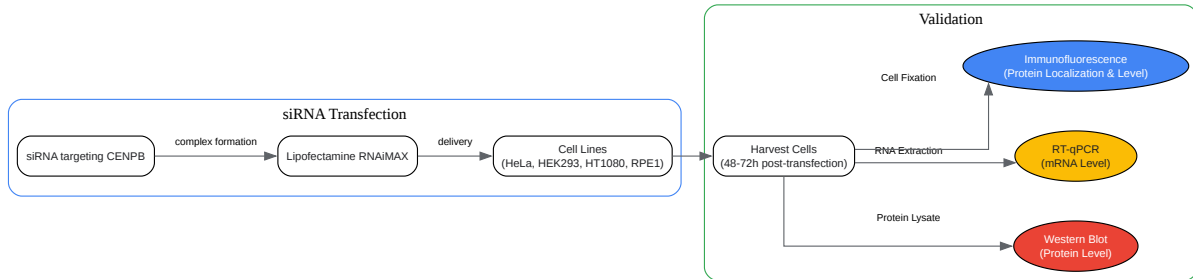
The efficiency of CENPB knockdown can vary between cell lines and the chosen methodology. The following table summarizes the reported knockdown efficiencies achieved using small interfering RNA (siRNA) in several commonly used cell lines.

Cell Line	Method	Knockdown Efficiency	Validation Method(s)	Reference(s)
HeLa	siRNA	~90% reduction in mRNA	RT-qPCR, Western Blot, Immunofluorescence	[1][2]
HEK293	siRNA	Significant decrease in protein	Western Blot	[1]
HT1080	siRNA	Significant decrease in protein and ncRNA expression	Western Blot, RT-qPCR, Immunofluorescence	[1]
RPE1	siRNA	>90% reduction in protein	Immunofluorescence	[3]

Note: The quantitative data provided is based on the cited literature. Efficiency can be influenced by factors such as siRNA sequence, transfection reagent, and cell density.

## Experimental Workflow and Signaling Pathways

The process of validating CENPB knockdown follows a structured workflow, from the introduction of silencing molecules to the analysis of protein and mRNA levels.



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## References

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